

# Certificate of Analysis: Dodecanedioic Acid-d4

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## Compound of Interest

Compound Name: *Dodecanedioic acid-d4*

Cat. No.: *B15558155*

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Product Number: CD-DD-004

Lot Number: 7-XR-102

This document serves as a comprehensive technical guide and certificate of analysis for **Dodecanedioic acid-d4**. It is intended for researchers, scientists, and professionals in drug development who require a high-purity, isotopically labeled internal standard for quantitative analysis. This guide details the product's specifications, the analytical methods used for its characterization, and the quality control workflow.

## Physicochemical Properties

**Dodecanedioic acid-d4** is the deuterated analog of dodecanedioic acid, a dicarboxylic acid. The incorporation of four deuterium atoms provides a stable isotopic label, making it an ideal internal standard for mass spectrometry-based quantification of dodecanedioic acid in various biological matrices.

Property	Specification
Chemical Formula	C <sub>12</sub> H <sub>18</sub> D <sub>4</sub> O <sub>4</sub>
Molecular Weight	234.33 g/mol
CAS Number	Not available (for the d <sub>4</sub> variant)
Appearance	White to off-white solid
Solubility	Soluble in methanol, ethanol, hot toluene
Storage	Store at 2-8°C, protect from moisture

## Analytical Data

The following tables summarize the quantitative data obtained from the analysis of Lot 7-XR-102.

**Table 1: Purity and Impurity Profile**

Test	Method	Result	Specification
Chemical Purity	HPLC	99.8%	≥ 99.0%
Residual Solvents	<sup>1</sup> H NMR	< 0.1%	≤ 0.5%
Water Content	Karl Fischer	0.05%	≤ 0.2%

**Table 2: Isotopic Purity**

Test	Method	Result	Specification
Isotopic Enrichment	HR-MS	99.2%	≥ 98.0%
Unlabeled (d <sub>0</sub> )	HR-MS	< 0.5%	≤ 1.0%

## Experimental Protocols

The following sections detail the methodologies used to generate the data presented in this certificate of analysis.

## High-Performance Liquid Chromatography (HPLC) for Chemical Purity

The chemical purity of **Dodecanedioic acid-d4** was determined by HPLC with UV detection.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (250 mm x 4.6 mm, 5  $\mu$ m).
- Mobile Phase: A gradient of 0.1% phosphoric acid in water (A) and acetonitrile (B).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Sample Preparation: The sample was accurately weighed and dissolved in methanol to a final concentration of 1 mg/mL.
- Quantification: The purity was calculated based on the area percentage of the principal peak relative to the total peak area.

## High-Resolution Mass Spectrometry (HR-MS) for Isotopic Enrichment

The isotopic enrichment was determined using a high-resolution mass spectrometer to differentiate between the deuterated and non-deuterated species.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an electrospray ionization (ESI) source.
- Method: The sample was infused directly into the ESI source. Full-scan mass spectra were acquired in negative ion mode.
- Data Analysis: The isotopic distribution of the molecular ion was analyzed. Isotopic enrichment was calculated by comparing the peak intensities of the d4-labeled ion to the unlabeled (d0) and other partially labeled species.[\[1\]](#)[\[2\]](#)

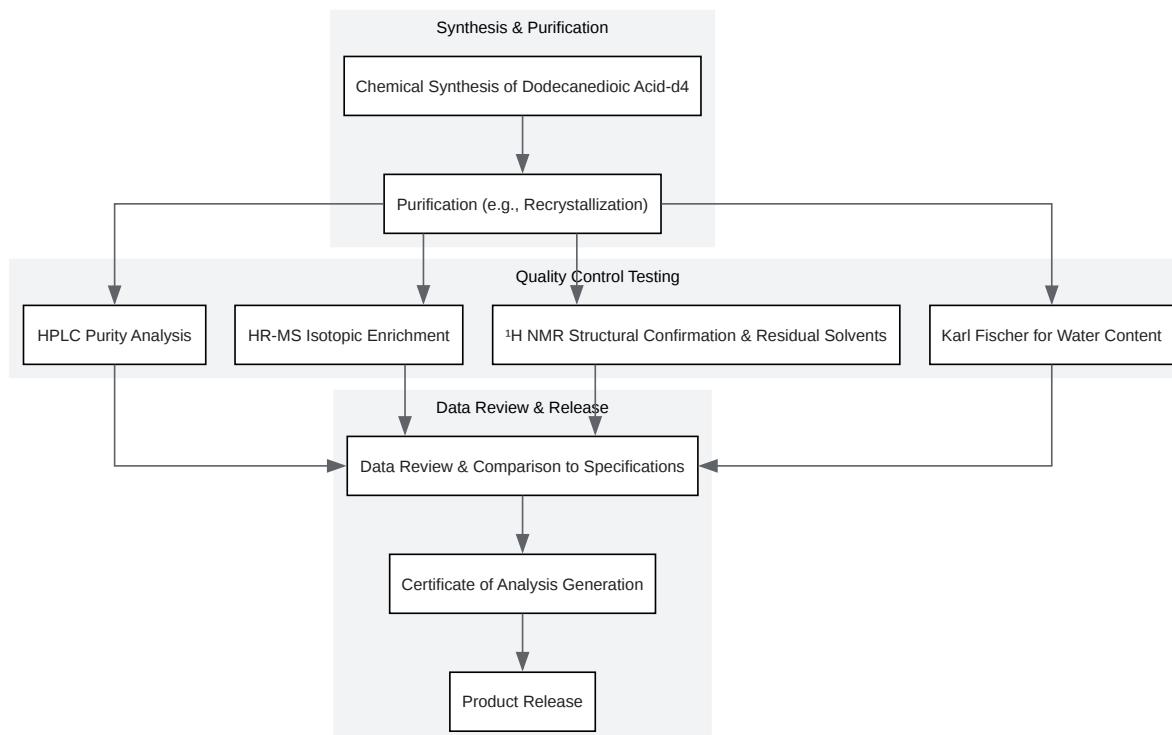
## Nuclear Magnetic Resonance ( $^1\text{H}$ NMR) for Structural Confirmation and Residual Solvents

Proton NMR was used to confirm the structure and to quantify any residual protic solvents.

- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- Solvent: Deuterated methanol ( $\text{CD}_3\text{OD}$ ).
- Method: A standard one-dimensional proton NMR spectrum was acquired.
- Analysis: The absence of proton signals at the positions of deuterium incorporation confirms the labeling. The integrals of any residual solvent peaks were compared to the integral of a known internal standard to quantify their content.

## Quality Control and Certification Workflow

The following diagram illustrates the logical workflow for the quality control and certification of **Dodecanedioic acid-d4**.



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## References

- 1. almacgroup.com [almacgroup.com]
- 2. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [pubs.rsc.org]
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